

# Personal protective equipment for handling Poricoic Acid B

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## Compound of Interest

Compound Name: *Poricoic Acid B*

Cat. No.: *B15594433*

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## Essential Safety and Handling Guide for Poricoic Acid B

This guide provides crucial safety and logistical information for the handling and disposal of **Poricoic Acid B**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

## Quantitative Data Summary

While specific toxicological data such as LD50 and Permissible Exposure Limits (PEL) for **Poricoic Acid B** are not readily available, the following data provides insight into its chemical and biological properties.

Parameter	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	484.67 g/mol	<a href="#">[1]</a>
Appearance	White to light yellow solid	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility in DMSO	250 mg/mL (515.81 mM) (ultrasonication may be needed)	<a href="#">[1]</a>
IC50 (HL-60 cells)	> 100 µM	<a href="#">[2]</a> <a href="#">[3]</a>
GI50 (HL-60 cells)	39.3 nM (for a related compound, Poricoic Acid G)	<a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	Long-term: -20°C; Short-term: 2-8°C. Protect from light.	<a href="#">[6]</a>
In Solvent Storage	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	<a href="#">[2]</a>

## Personal Protective Equipment (PPE) and Handling Protocol

A Material Safety Data Sheet (MSDS) for a similar compound, **Poricoic Acid BM**, recommends the following personal protective equipment.[\[6\]](#) Adherence to these guidelines is critical to minimize exposure and ensure safety.

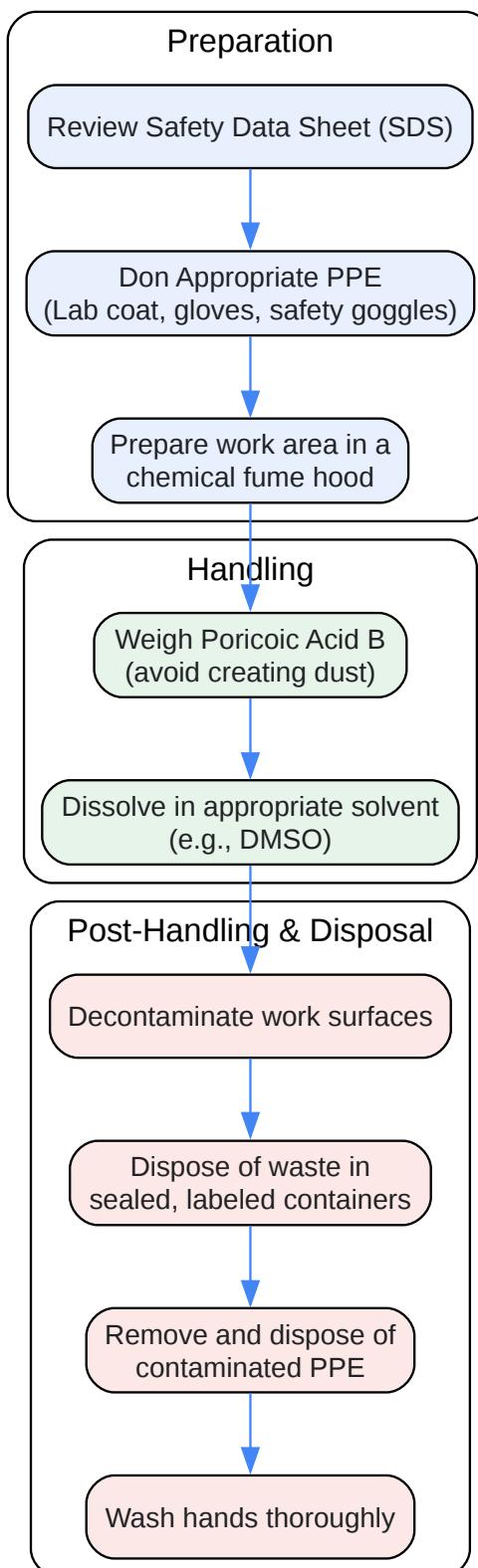
### Recommended Personal Protective Equipment (PPE)

- Respiratory Protection: For work that may generate dust or aerosols, a full-face particle respirator is recommended.[\[6\]](#) Always work in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Chemical safety goggles or glasses that meet NIOSH (US) or EN 166 (EU) standards are mandatory.[\[6\]](#)

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[[7](#)]  
[[8](#)] Gloves must be inspected before use and disposed of properly after handling the compound.[[6](#)]
- Skin and Body Protection: A lab coat is required. For procedures with a higher risk of splashing, additional protective clothing may be necessary.[[6](#)]

## Standard Operating Procedure (SOP) for Handling Poricoic Acid B

The following workflow outlines the standard procedure for safely handling **Poricoic Acid B** in a laboratory setting.



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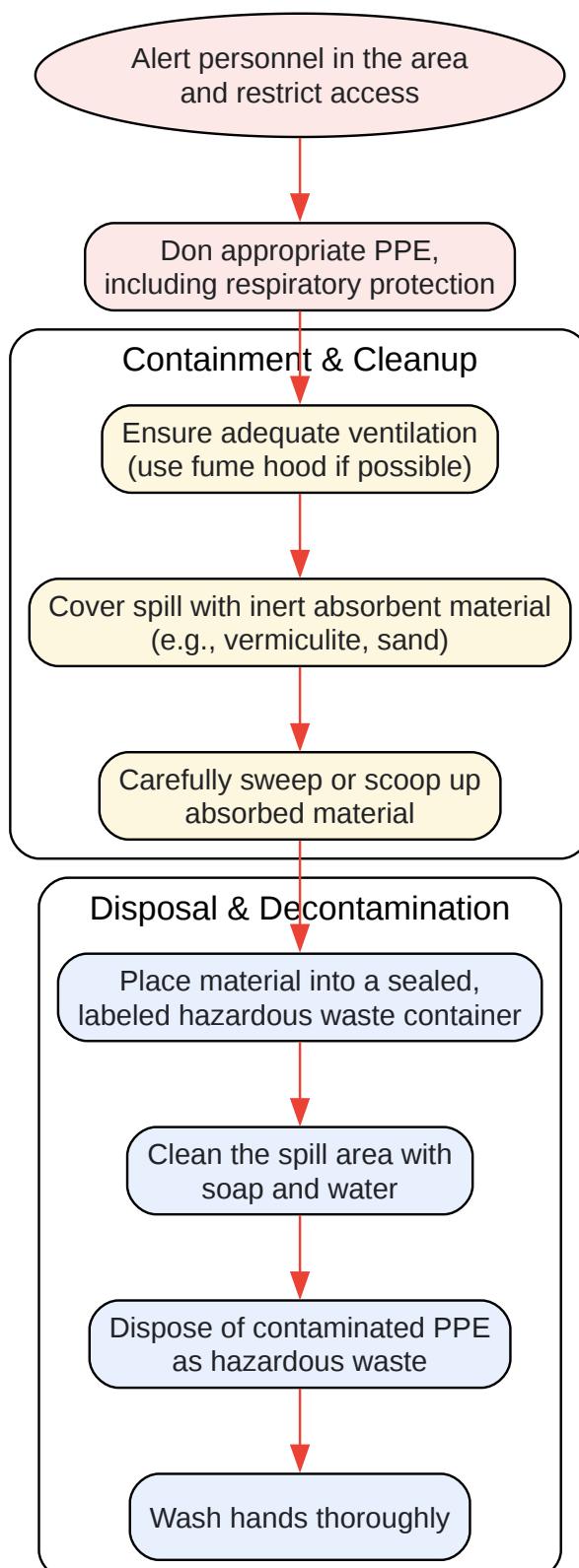
Standard Operating Procedure for Handling **Poricoic Acid B**.

# Emergency Procedures: Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent chemical exposure and environmental contamination.

## Poricoic Acid B Spill Cleanup Protocol

The following workflow provides a step-by-step guide for responding to a **Poricoic Acid B** spill.



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Workflow for **Poricoic Acid B** Spill Cleanup.

## Disposal

All waste materials contaminated with **Poricoic Acid B**, including absorbent materials from spills, contaminated PPE, and empty containers, must be disposed of as hazardous waste.[\[9\]](#) [\[10\]](#) Place waste in a suitable, sealed, and clearly labeled container for disposal according to your institution's and local regulations.[\[6\]](#) Do not dispose of **Poricoic Acid B** down the drain.[\[6\]](#)

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